

# Application Notes and Protocols for the Living Polymerization of Cyclopentadecene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cyclopentadecene

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This document provides a detailed protocol and application notes for the living ring-opening metathesis polymerization (ROMP) of **cyclopentadecene**. Due to the low ring strain of this large cycloalkene, achieving a controlled, living polymerization presents unique challenges. The following protocols are based on established principles of living ROMP using highly active, well-defined ruthenium-based catalysts, adapted for this specific monomer.

## Introduction

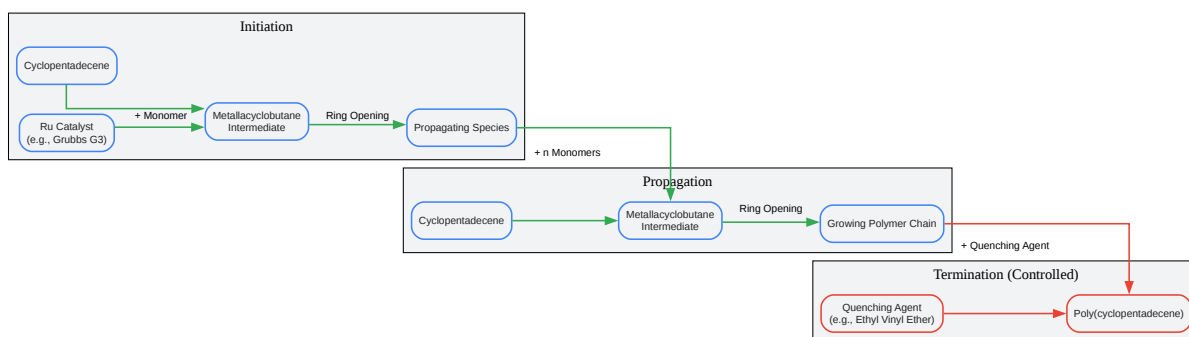
Living polymerization is a chain-growth polymerization process devoid of irreversible chain termination and transfer steps.<sup>[1][2]</sup> This allows for the synthesis of polymers with predictable molecular weights, narrow molecular weight distributions (low polydispersity index, PDI), and the ability to create block copolymers.<sup>[1]</sup> Ring-opening metathesis polymerization (ROMP) has emerged as a powerful technique for the living polymerization of cyclic olefins.<sup>[3][4][5]</sup> The reaction is driven by the relief of ring strain in the monomer and is mediated by transition-metal alkylidene catalysts, such as Grubbs' catalysts.<sup>[5][6]</sup>

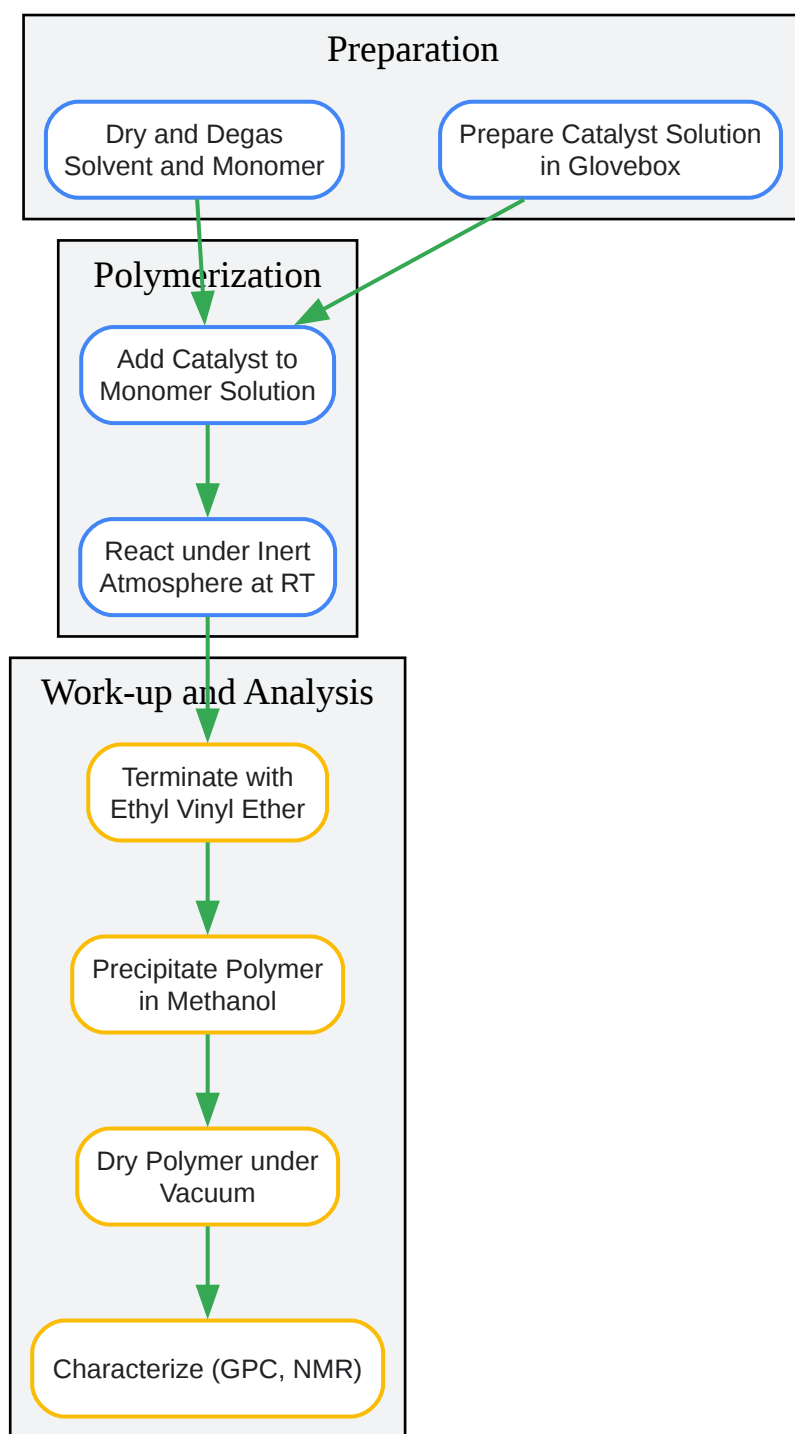
**Cyclopentadecene** is a 15-membered cycloalkene with low ring strain. The polymerization of such monomers can be challenging as the thermodynamic driving force for ring-opening is significantly lower than for highly strained olefins like norbornene.<sup>[7]</sup> However, the use of modern, highly active catalysts can facilitate the polymerization. This protocol focuses on the use of a third-generation Grubbs catalyst, which is known for its high activity and tolerance to various functional groups.

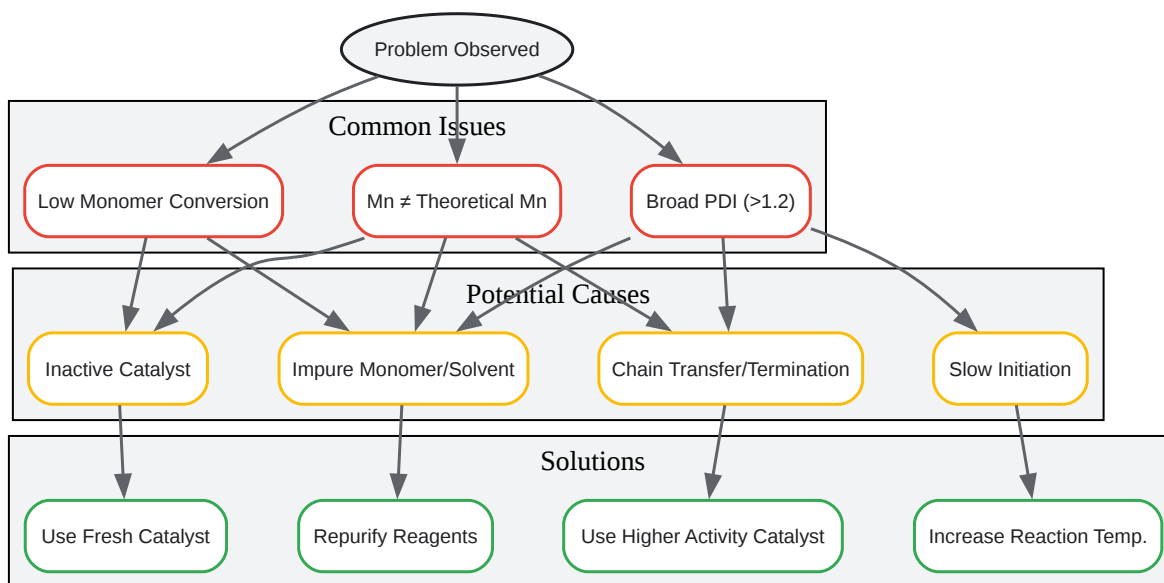
## Reaction Mechanism and Experimental Workflow

The living ROMP of **cyclopentadecene** proceeds via a [2+2] cycloaddition between the ruthenium catalyst and the double bond of the monomer, forming a metallacyclobutane intermediate. This is followed by a cycloreversion that opens the ring and regenerates a new propagating alkylidene species.

Diagram: Reaction Mechanism of Living ROMP of **Cyclopentadecene**







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## References

- 1. Living polymerization - Wikipedia [en.wikipedia.org]
- 2. taylorandfrancis.com [taylorandfrancis.com]
- 3. researchgate.net [researchgate.net]
- 4. 20.210.105.67 [20.210.105.67]
- 5. chemistry.illinois.edu [chemistry.illinois.edu]
- 6. youtube.com [youtube.com]

- 7. Processive ring-opening metathesis polymerization of low ring strain cycloalkenes via molecularly confined catalyst - PMC [pmc.ncbi.nlm.nih.gov]
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